

Isolating Phlorofucofuroeckol A from Eisenia bicyclis: A Technical Guide for Researchers

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Compound of Interest

Compound Name: *Phlorofucofuroeckol A*

Cat. No.: *B140159*

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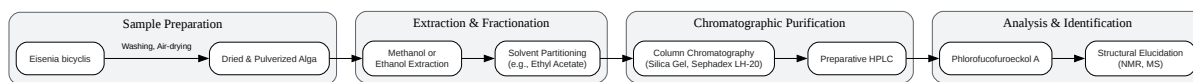
An in-depth exploration of the extraction, purification, and characterization of the potent phlorotannin, **Phlorofucofuroeckol A**, from the brown alga *Eisenia bicyclis*. This guide provides detailed experimental protocols and summarizes key quantitative data for researchers in natural product chemistry and drug development.

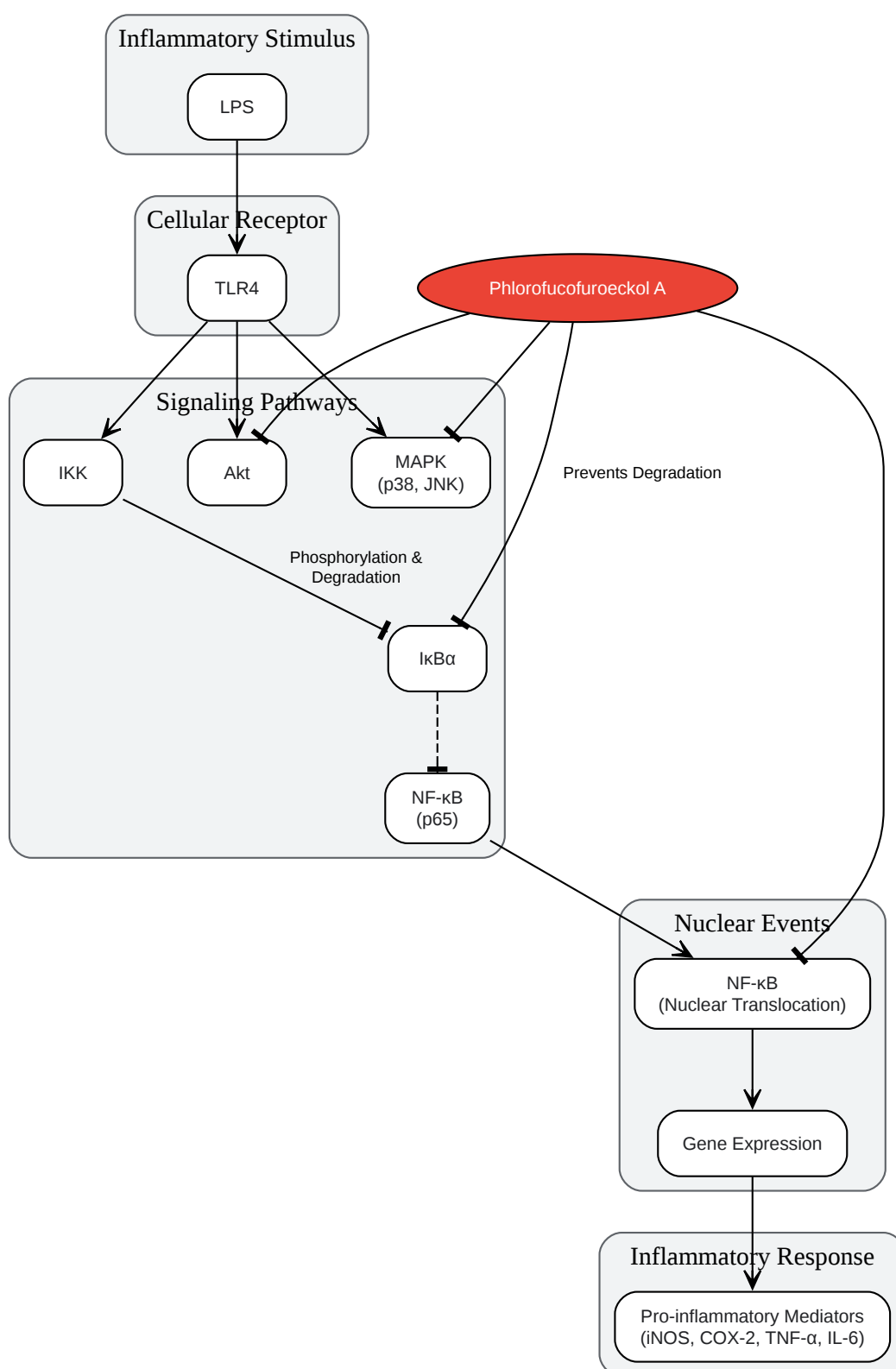
Introduction

Eisenia bicyclis, an edible brown alga found along the coasts of Japan and Korea, is a rich source of phlorotannins, a class of polyphenolic compounds with diverse and potent biological activities. Among these, **Phlorofucofuroeckol A** has garnered significant scientific interest for its antioxidant, anti-inflammatory, anti-allergic, and anti-cancer properties.^{[1][2][3]} This technical guide offers a comprehensive overview of the methodologies for isolating and characterizing **Phlorofucofuroeckol A**, providing a valuable resource for its further investigation and potential therapeutic applications.

Isolation and Purification Workflow

The isolation of **Phlorofucofuroeckol A** from *Eisenia bicyclis* is a multi-step process involving extraction, solvent partitioning, and chromatographic purification. The following workflow outlines the typical procedure.





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References

- 1. In Vitro Anticancer Activity of Phlorofucoxanthin A via Upregulation of Activating Transcription Factor 3 against Human Colorectal Cancer Cells - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Phlorofucoxanthin-A: A Natural Compound with Potential to Attenuate Inflammatory Diseases Caused by Airborne Fine Dust - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Evaluation of phlorofucoxanthin-A isolated from Ecklonia cava (Phaeophyta) on anti-lipid peroxidation in vitro and in vivo -ALGAE | Korea Science [koreascience.kr]
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